

Application Notes and Protocols for the Analytical Characterization of 1-Fluoroadamantane

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Compound of Interest

Compound Name: 1-Fluoroadamantane

CAS No.: 768-92-3

Cat. No.: B1266609

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of 1-Fluoroadamantane

1-Fluoroadamantane is a caged hydrocarbon of significant interest in medicinal chemistry and materials science. Its rigid, three-dimensional structure imparts unique physicochemical properties, making it a valuable building block in the synthesis of novel pharmaceuticals, including antiviral and neuroprotective agents.^[1] The introduction of a fluorine atom to the adamantane core can enhance metabolic stability, binding affinity, and bioavailability of drug candidates.^[1] Furthermore, its thermal stability makes it a candidate for the development of advanced polymers.^[1]

Given its importance, the comprehensive and accurate analytical characterization of **1-Fluoroadamantane** is paramount to ensure its identity, purity, and stability. This guide provides

a detailed overview of the key analytical methodologies for the characterization of **1-Fluoroadamantane**, complete with field-proven insights and step-by-step protocols.

Physicochemical Properties

A foundational aspect of characterization is the determination of fundamental physicochemical properties.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ F	[2]
Molecular Weight	154.23 g/mol	[3]
Appearance	White to almost white powder or crystal	[3]
Melting Point	~225 °C	[2][4]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Structure

NMR spectroscopy is the most powerful technique for the unambiguous structural elucidation of **1-Fluoroadamantane**. Due to the molecule's high symmetry, the ¹H and ¹³C NMR spectra are relatively simple. The presence of a fluorine atom also allows for the use of ¹⁹F NMR, a highly sensitive technique.[5][6]

Causality in Experimental Choices for NMR

The choice of deuterated solvent is critical for solution-state NMR. Chloroform-d (CDCl₃) is a common choice due to its ability to dissolve a wide range of organic compounds. The concentration of the sample is also an important consideration; typically, 5-25 mg of the sample is sufficient for ¹H NMR, while ¹³C and ¹⁹F NMR may require a more concentrated sample (50-100 mg) to achieve a good signal-to-noise ratio in a reasonable timeframe.[7]

Visualizing the NMR Workflow



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Caption: A streamlined workflow for NMR analysis.

Protocol for NMR Analysis

1. Sample Preparation: a. Accurately weigh 10-20 mg of **1-Fluoroadamantane** for ^1H NMR and 50-75 mg for ^{13}C and ^{19}F NMR. b. Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3) in a clean, dry vial. c. Filter the solution through a pipette with a small cotton or glass wool plug into a clean 5 mm NMR tube.

2. Instrumental Parameters (Example for a 400 MHz Spectrometer): a. ^1H NMR:

- Spectral Width: -2 to 10 ppm
 - Pulse Angle: 30-45°
 - Relaxation Delay: 1-2 seconds
 - Number of Scans: 8-16
- b. ^{13}C NMR:
- Spectral Width: -10 to 220 ppm
 - Pulse Angle: 30-45°
 - Relaxation Delay: 2-5 seconds
 - Number of Scans: 1024-4096 (or more, depending on concentration)
- c. ^{19}F NMR:
- Spectral Width: Broad, centered around the expected chemical shift (e.g., -100 to -200 ppm)
 - Pulse Angle: 30-45°
 - Relaxation Delay: 1-2 seconds
 - Number of Scans: 16-64

3. Data Processing and Interpretation: a. Apply a Fourier transform to the acquired Free Induction Decay (FID). b. Perform phase and baseline corrections. c. Reference the spectra. For ^1H and ^{13}C , the residual solvent peak of CDCl_3 ($\delta \sim 7.26$ ppm for ^1H and $\delta \sim 77.16$ ppm for ^{13}C) can be used. For ^{19}F , an external standard like CFCl_3 ($\delta = 0$ ppm) is often used as a

reference. d. Integrate the peaks in the ^1H spectrum to determine the relative number of protons. e. Analyze the chemical shifts and coupling patterns to confirm the structure.

Expected NMR Data

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Assignment
^1H	~2.1-2.3	m	6H, CH_2 (adjacent to CH)
~1.8-2.0	m	6H, CH_2 (adjacent to C-F)	
~1.6-1.8	m	3H, CH	
^{13}C	~93-95	d, $^1\text{JCF} \approx 180\text{-}190\text{ Hz}$	C-F
~45-47	d, $^2\text{JCF} \approx 20\text{-}25\text{ Hz}$	CH (adjacent to C-F)	
~35-37	d, $^3\text{JCF} \approx 5\text{-}10\text{ Hz}$	CH_2 (gamma to F)	
~30-32	d, $^4\text{JCF} \approx 2\text{-}4\text{ Hz}$	CH_2 (delta to F)	
^{19}F	~-120 to -140	m	F

Note: The exact chemical shifts and coupling constants can vary slightly depending on the solvent and spectrometer frequency. The values presented are estimates based on adamantane derivatives and general principles of fluorine NMR.

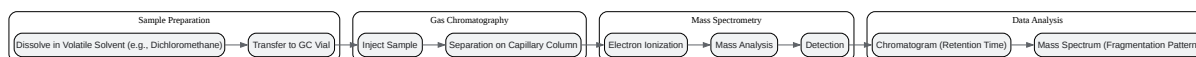
Mass Spectrometry (MS) coupled with Gas Chromatography (GC-MS): Identity and Purity Assessment

GC-MS is an indispensable tool for confirming the molecular weight of **1-Fluoroadamantane** and assessing its purity. The gas chromatograph separates volatile compounds, and the mass spectrometer provides information about the mass-to-charge ratio of the compound and its fragments.

Causality in Experimental Choices for GC-MS

The choice of a non-polar capillary column, such as one with a 5% phenyl polysiloxane stationary phase, is suitable for the separation of relatively non-polar compounds like **1-Fluoroadamantane**. A temperature programming method is employed to ensure good peak shape and resolution from potential impurities. Electron ionization (EI) is a standard ionization technique that provides a reproducible fragmentation pattern, which is useful for structural confirmation and library matching.

Visualizing the GC-MS Workflow



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Caption: The sequential process of GC-MS analysis.

Protocol for GC-MS Analysis

1. Sample Preparation: a. Prepare a dilute solution of **1-Fluoroadamantane** (approximately 1 mg/mL) in a volatile solvent such as dichloromethane or ethyl acetate.

2. Instrumental Parameters (Example): a. Gas Chromatograph:

- Column: 30 m x 0.25 mm ID, 0.25 μ m film thickness, 5% phenyl polysiloxane (or similar non-polar column)
- Carrier Gas: Helium, constant flow rate of 1 mL/min
- Inlet Temperature: 250 $^{\circ}$ C
- Injection Volume: 1 μ L (with an appropriate split ratio, e.g., 50:1)
- Oven Temperature Program: Initial temperature of 80 $^{\circ}$ C, hold for 2 minutes, ramp at 10 $^{\circ}$ C/min to 250 $^{\circ}$ C, and hold for 5 minutes.
- b. Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Range: m/z 40-400
 - Source Temperature: 230 $^{\circ}$ C

- Quadrupole Temperature: 150 °C

3. Data Analysis: a. Identify the peak corresponding to **1-Fluoroadamantane** in the total ion chromatogram based on its retention time. b. Analyze the mass spectrum of this peak. The molecular ion (M^+) should be observed at m/z 154. c. Examine the fragmentation pattern to confirm the structure. The loss of fluorine would result in a fragment at m/z 135 (the adamantyl cation), which is often the base peak. Other characteristic fragments of the adamantane cage may also be present.^[8] d. Assess purity by integrating the peak areas of any impurities in the chromatogram. A common impurity is 1-adamantanol, which will have a different retention time and mass spectrum.^[9]

Expected GC-MS Data

m/z	Interpretation
154	Molecular Ion $[M]^+$
135	$[M-F]^+$ (often the base peak)
97	Fragment of the adamantane cage
98	Fragment of the adamantane cage

Source: PubChem CID 136608^[10]

Fourier-Transform Infrared (FT-IR) Spectroscopy: Vibrational Fingerprinting

FT-IR spectroscopy provides a vibrational fingerprint of the molecule, confirming the presence of specific functional groups and the overall adamantane framework.

Causality in Experimental Choices for FT-IR

For solid samples like **1-Fluoroadamantane**, Attenuated Total Reflectance (ATR) is a convenient sampling technique that requires minimal sample preparation.^[11] Alternatively, the KBr pellet method can be used, where a small amount of the sample is ground with potassium bromide and pressed into a transparent disk.

Protocol for ATR-FTIR Analysis

1. Sample Preparation: a. Place a small amount of the **1-Fluoroadamantane** powder onto the ATR crystal. b. Apply pressure using the anvil to ensure good contact between the sample and the crystal.
2. Instrumental Parameters: a. Spectral Range: 4000-400 cm^{-1} b. Resolution: 4 cm^{-1} c. Number of Scans: 16-32
3. Data Analysis: a. Identify the characteristic absorption bands and compare them to known values for adamantane derivatives and C-F bonds.

Expected FT-IR Absorption Bands

Wavenumber (cm^{-1})	Vibration
2850-2930	C-H stretching (aliphatic)
1450-1460	C-H bending (CH_2)
1050-1150	C-F stretching
~970, 798, 638	Adamantane cage vibrations

Note: The C-F stretch in fluoroalkanes can be found in the 1000-1400 cm^{-1} region and is often strong. The adamantane cage has several characteristic vibrations.[\[8\]](#)[\[12\]](#)

Thermal Analysis: Assessing Stability and Phase Transitions

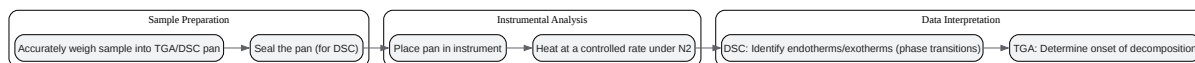
Thermal analysis techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are crucial for evaluating the thermal stability and phase behavior of **1-Fluoroadamantane**.

Causality in Experimental Choices for Thermal Analysis

DSC is used to detect phase transitions, such as melting and solid-solid transitions, by measuring the heat flow into or out of a sample as a function of temperature.[\[12\]](#) TGA measures the change in mass of a sample as a function of temperature, providing information

about its thermal stability and decomposition profile. A nitrogen atmosphere is typically used to prevent oxidative degradation.

Visualizing the Thermal Analysis Workflow



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Caption: The process of thermal analysis from sample preparation to data interpretation.

Protocol for DSC and TGA

1. Sample Preparation: a. Accurately weigh 2-5 mg of **1-Fluoroadamantane** into an aluminum DSC or TGA pan.

2. Instrumental Parameters: a. DSC:

- Temperature Range: e.g., 25 °C to 250 °C
 - Heating Rate: 10 °C/min
 - Atmosphere: Nitrogen, flow rate of 50 mL/min
- b. TGA:
- Temperature Range: e.g., 25 °C to 600 °C
 - Heating Rate: 10 °C/min
 - Atmosphere: Nitrogen, flow rate of 50 mL/min

3. Data Analysis: a. DSC: Observe the thermogram for endothermic peaks corresponding to phase transitions. A solid-solid phase transition has been reported at approximately 231 K (-42 °C) upon heating.^[12] The melting point should be observed around 225 °C.^{[2][4]} b. TGA: Determine the onset temperature of mass loss, which indicates the beginning of decomposition or sublimation. Adamantane derivatives are known for their high thermal stability.

Conclusion

The analytical methods outlined in this guide provide a comprehensive framework for the characterization of **1-Fluoroadamantane**. A combination of NMR spectroscopy for structural elucidation, GC-MS for identity and purity assessment, FT-IR for vibrational fingerprinting, and thermal analysis for stability and phase behavior studies will ensure a thorough understanding of this important molecule. Adherence to these protocols will enable researchers, scientists, and drug development professionals to confidently utilize **1-Fluoroadamantane** in their applications.

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